

Tetradecyl Methanesulfonate: A Technical Review of its Properties and Inferred Applications

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Compound of Interest

Compound Name: *Tetradecyl methane sulfonate*

Cat. No.: *B3044311*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecyl methanesulfonate, also known as myristyl methanesulfonate, is an organic chemical compound classified as an alkyl ester of methanesulfonic acid. While extensive research and application data for this specific long-chain alkyl methanesulfonate are not widely published, its chemical structure allows for informed inferences regarding its potential uses. This technical guide synthesizes available data on tetradecyl methanesulfonate and related long-chain alkyl sulfonates to provide a comprehensive overview of its physicochemical properties, probable synthesis, and potential applications, with a focus on its role as an alkylating agent and potential surfactant properties.

Physicochemical Properties

Quantitative data for tetradecyl methanesulfonate is primarily available from chemical suppliers. A summary of these properties is presented below for easy reference.

Property	Value	Source
CAS Number	6222-16-8	[1] [2] [3]
Molecular Formula	C15H32O3S	[1]
Molecular Weight	292.48 g/mol	[1]
Physical State	Solid	[3]
Purity	>99% (typical)	[1]
Storage	Freezer	[1]
Synonyms	1-Tetradecanol, methanesulfonate; Methanesulfonic acid, tetradecyl ester; Myristyl methanesulfonate	[1] [3]

Synthesis of Tetradecyl Methanesulfonate

The synthesis of alkyl methanesulfonates is a well-established process in organic chemistry.[\[4\]](#) The most common method involves the reaction of the corresponding alcohol with methanesulfonyl chloride in the presence of a tertiary amine base, such as triethylamine. This process is known as mesylation.

Experimental Protocol: General Synthesis of an Alkyl Methanesulfonate

This protocol describes a general method for the synthesis of alkyl methanesulfonates, which can be adapted for tetradecyl methanesulfonate using 1-tetradecanol as the starting material.

Materials:

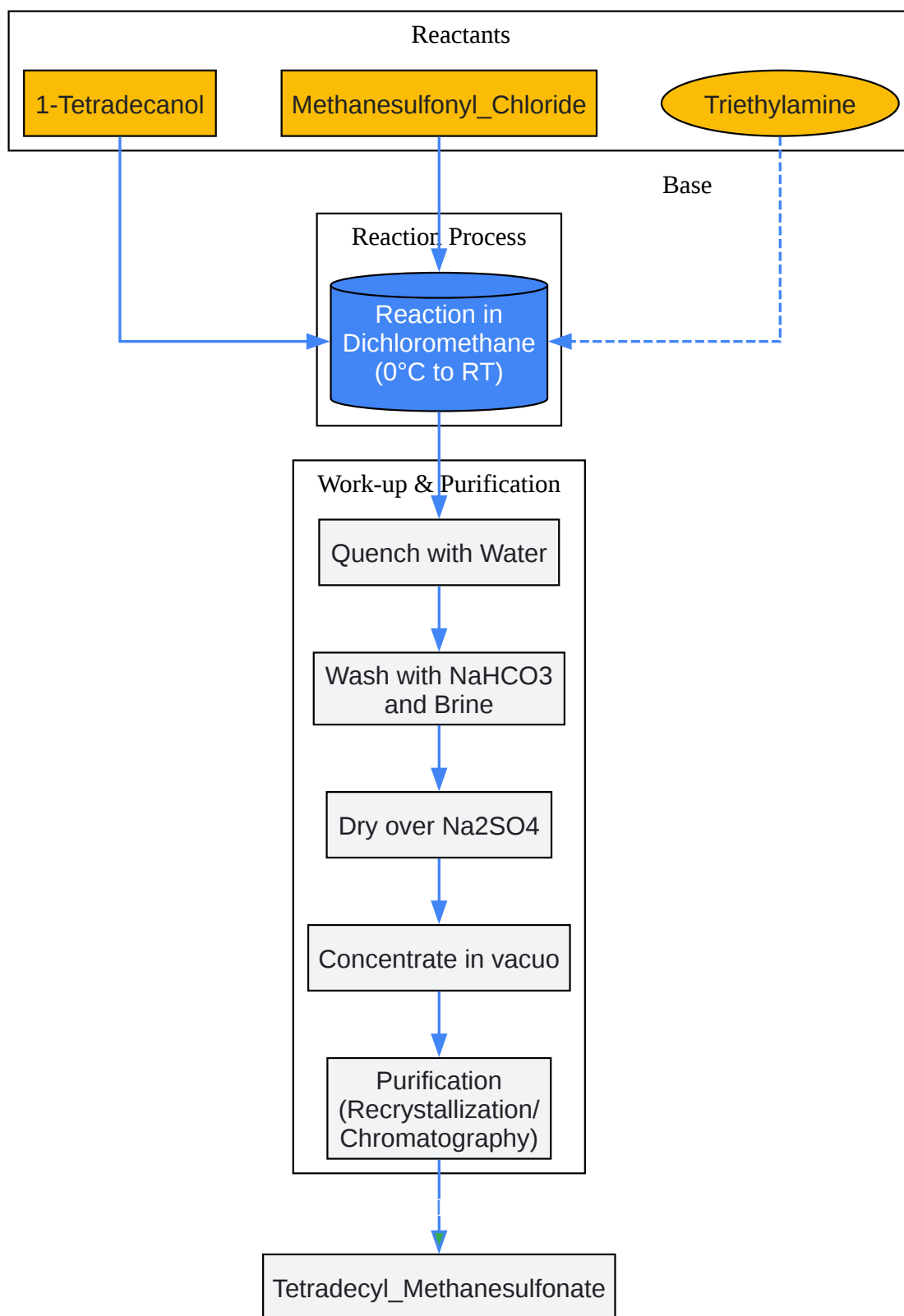
- 1-Tetradecanol
- Methanesulfonyl chloride
- Triethylamine

- Anhydrous dichloromethane (or other suitable aprotic solvent)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Magnetic stirrer and stir bar
- Round-bottom flask
- Addition funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-tetradecanol in anhydrous dichloromethane.
- Cool the solution to 0°C using an ice bath.
- Add triethylamine to the solution with stirring.
- Slowly add methanesulfonyl chloride dropwise to the stirred solution via an addition funnel. Maintain the temperature at 0°C during the addition.
- After the addition is complete, allow the reaction mixture to stir at 0°C for an additional 30 minutes and then warm to room temperature and stir for 2-4 hours, or until the reaction is complete (monitored by thin-layer chromatography).
- Quench the reaction by slowly adding water.

- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude tetradecyl methanesulfonate.
- The crude product may be purified by recrystallization or column chromatography.



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General workflow for the synthesis of tetradecyl methanesulfonate.

Potential Applications

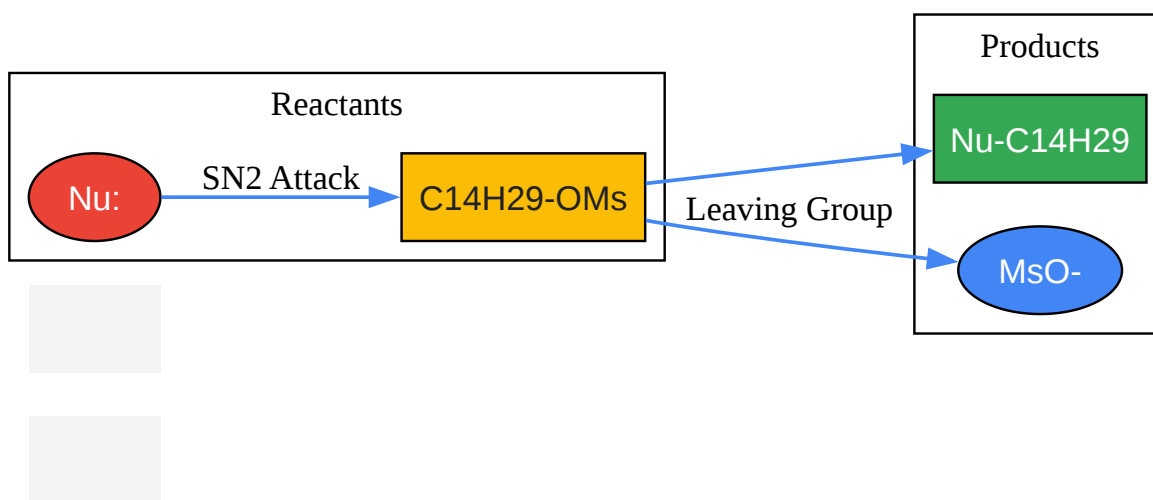
Based on the chemistry of methanesulfonate esters and long-chain alkyl compounds, the following applications for tetradecyl methanesulfonate can be inferred.

Alkylating Agent in Organic Synthesis

The primary and most well-documented use of alkyl methanesulfonates is as alkylating agents. [4][5] The methanesulfonate group is an excellent leaving group, readily displaced by nucleophiles. This reactivity makes tetradecyl methanesulfonate a potential reagent for introducing a C14 alkyl chain onto various substrates.

Mechanism of Alkylation:

The alkylation reaction proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism. A nucleophile attacks the carbon atom attached to the methanesulfonate group, leading to the displacement of the mesylate anion.



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General mechanism of alkylation by tetradecyl methanesulfonate.

This reactivity is valuable in the synthesis of fine chemicals and pharmaceutical intermediates. A patent has described the use of alkyl methanesulfonates as intermediates in the preparation of agricultural fungicides.[6] In drug development, the introduction of a long lipophilic chain like

the tetradecyl group can significantly alter the pharmacokinetic properties of a molecule, potentially enhancing its membrane permeability and bioavailability.

Potential Surfactant Properties and Applications

Long-chain alkyl sulfonates and sulfates are widely recognized for their surfactant properties.^[7]^[8]^[9] These molecules possess a hydrophilic head group and a hydrophobic tail, allowing them to reduce surface tension at interfaces. While tetradecyl methanesulfonate is an ester and not an ionic salt like sodium tetradecyl sulfate, its long alkyl chain provides significant hydrophobicity.

Although less common than their ionic counterparts, nonionic surfactants with ester linkages exist. The polarity of the methanesulfonate ester group could provide sufficient hydrophilicity for tetradecyl methanesulfonate to exhibit some surface-active properties. However, its efficacy as a surfactant would likely be lower than that of its sulfonate salt analog, sodium tetradecyl sulfate, which is a known anionic surfactant used in various industrial and medical applications.^[10]^[11] Further research would be required to fully characterize the surfactant properties of tetradecyl methanesulfonate.

Use in Drug Development and Research

Short-chain alkyl methanesulfonates, such as methyl methanesulfonate (MMS), are extensively used in cancer research as DNA alkylating agents to induce DNA damage and study DNA repair mechanisms.^[12]^[13]^[14] These compounds are known mutagens and carcinogens.^[13]

While there is no direct evidence of tetradecyl methanesulfonate being used for this purpose, its ability to act as an alkylating agent suggests a potential, albeit likely different, interaction with biological macromolecules. The long alkyl chain would significantly influence its solubility, cell permeability, and distribution within biological systems compared to short-chain analogs. This could lead to different biological activities and toxicological profiles. The genotoxicity of long-chain alkyl methanesulfonates is an area that warrants further investigation.

Conclusion

Tetradecyl methanesulfonate is a chemical compound with a well-defined structure but limited publicly available application data. Based on the established reactivity of the methanesulfonate functional group and the properties of long alkyl chains, its primary utility is inferred to be as an

alkylating agent for the introduction of a C14 moiety in organic synthesis. This has potential applications in the preparation of fine chemicals and in modifying the properties of drug candidates. While it may possess some surfactant properties, these are likely to be less pronounced than those of its ionic sulfonate salt counterparts. Further research is needed to fully explore the potential applications and biological activity of this long-chain alkyl methanesulfonate. Researchers and drug development professionals should consider its potential as a synthetic intermediate while also being mindful of the potential for biological activity, including cytotoxicity and genotoxicity, inherent to alkylating agents.

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